

# Essential Safety and Logistical Information for Handling EINECS 308-467-5

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## Compound of Interest

Compound Name: *Einecs 308-467-5*

Cat. No.: *B15180195*

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Chemical Identity: Benzoic acid, 2-hydroxy-3-[(4-nitrophenyl)azo]-5-[(6-sulfo-1-naphthalenyl)azo]-, sodium salt CAS Number: 98072-17-4

This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling the chemical compound identified by EINECS number 308-467-5. It is important to note that a specific Safety Data Sheet (SDS) for this exact compound was not located. The following recommendations are based on general safety protocols for handling azo dyes and substituted benzoic acid derivatives, and information available for structurally related compounds.

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is paramount to ensure laboratory safety. The following table summarizes the recommended PPE for handling this compound.

| Body Part   | Protection   | Standard  |
|-------------|--|---|
| Eyes        | Safety glasses with side shields or chemical safety goggles.   | Conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US).                          |
| Skin        | Chemical-resistant gloves (e.g., nitrile rubber). Protective clothing, such as a lab coat.   | Follow EN 374 (EU) or OSHA 29 CFR 1910.138 (US) guidelines for glove selection. |
| Respiratory | Use in a well-ventilated area. If dusts are generated or ventilation is inadequate, a NIOSH/MSHA-approved respirator or a European Standard EN 149 approved respirator should be used. | Adhere to OSHA 29 CFR 1910.134 or European Standard EN 149.                     |

## Operational Plan: Safe Handling and Storage

Adherence to a strict operational plan is critical to minimize exposure and prevent accidents.

### Handling:

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[2\]](#)
- Personal Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[\[1\]](#)
- Dust and Aerosol Prevention: Avoid the formation of dust and aerosols during handling. Use non-sparking tools to prevent ignition sources.[\[3\]](#)
- Contact Avoidance: Avoid all personal contact, including inhalation and contact with skin and eyes.[\[3\]](#)

### Storage:

- Container: Store in a tightly closed, clearly labeled container.[3]
- Conditions: Keep in a cool, dry, and well-ventilated place.[1]
- Incompatibilities: Store away from strong oxidizing agents.

## Disposal Plan

Proper disposal of chemical waste is essential to protect the environment and comply with regulations.

Waste Characterization:

- This material and its container must be disposed of as hazardous waste.

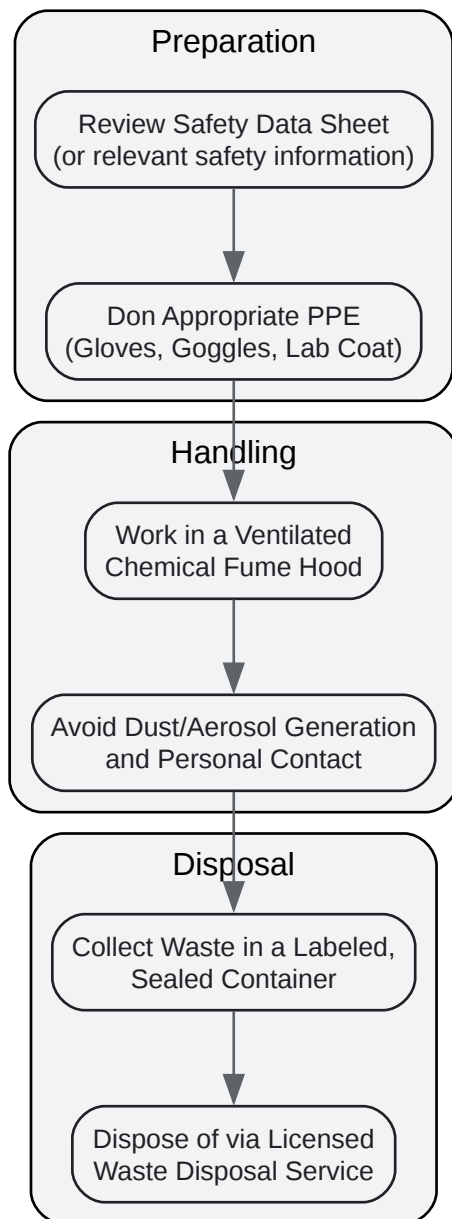
Disposal Procedure:

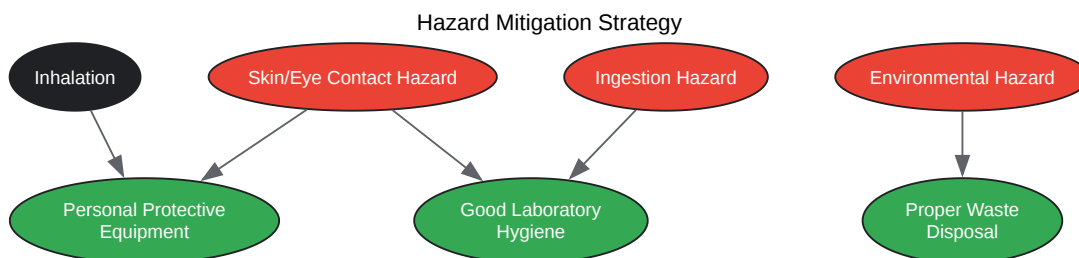
- Segregation: Collect waste in a designated, properly labeled, and sealed container.
- Consult Regulations: All waste disposal must be conducted in accordance with local, state, and federal regulations.
- Licensed Disposal Company: It is recommended to use a licensed professional waste disposal service to manage the disposal of this chemical.

## Experimental Workflow: Safe Handling and Disposal

The following diagram illustrates the key steps for the safe handling and disposal of **EINECS 308-467-5**.

## Workflow for Safe Handling and Disposal of EINECS 308-467-5





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